

Structural Elucidation of 2-Iodo-3,5-Dimethoxybenzoic Acid: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	Benzoic acid, 2-iodo-3,5-dimethoxy-
CAS No.:	124481-00-1
Cat. No.:	B14292323

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Executive Summary

In the landscape of modern drug development and synthetic organic chemistry, highly functionalized aromatic systems serve as critical building blocks. 2-Iodo-3,5-dimethoxybenzoic acid is a prime example, acting as a privileged intermediate in the synthesis of isocoumarins—compounds renowned for their antitumoral, apoptotic, and immunomodulatory activities [1].

Accurate structural confirmation of this molecule is paramount before it undergoes complex cross-coupling (e.g., Sonogashira reactions) or cyclization steps. This whitepaper provides an in-depth, self-validating analytical framework for the structural elucidation of 2-iodo-3,5-dimethoxybenzoic acid, integrating synthetic causality with Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), and Fourier-Transform Infrared (FT-IR) spectroscopy.

Chemical Context & Synthetic Causality

To understand the analytical profile of a molecule, one must first understand its genesis. The synthesis of 2-iodo-3,5-dimethoxybenzoic acid relies on the electrophilic aromatic substitution (EAS) of 3,5-dimethoxybenzoic acid.

The Causality of Regioselectivity: The two methoxy groups at positions 3 and 5 are strongly electron-donating, directing incoming electrophiles to their ortho and para positions (C2, C4, and C6). However, position 4 is sterically hindered by the two flanking methoxy groups. Positions 2 and 6 are chemically equivalent in the starting material. Therefore, iodination selectively occurs at C2, breaking the molecule's symmetry and resulting in the 2-iodo derivative [1].

Protocol 1: Electrophilic Aromatic Iodination

This protocol utilizes N-iodosuccinimide (NIS) activated by trifluoroacetic acid (TFA). TFA acts as a Brønsted acid, protonating NIS to generate a highly reactive electrophilic iodine species (I^+ equivalent).

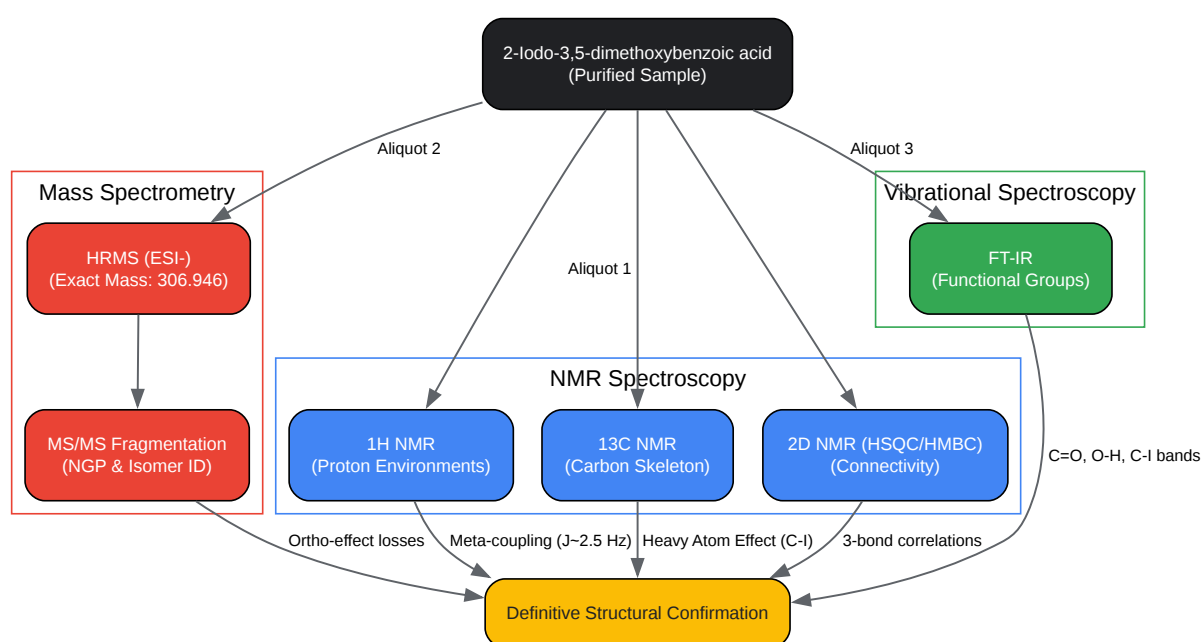
Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 3,5-dimethoxybenzoic acid (200 mg, 1.0 mmol) and NIS (230 mg, 1.0 mmol) in 10 mL of HPLC-grade acetonitrile.
- **Catalytic Activation:** Add trifluoroacetic acid (CF_3CO_2H , 0.025 mL, 0.3 mmol) dropwise to the stirring solution.
- **Reflux:** Heat the mixture under reflux (approx. $82^\circ C$) for 8.5 hours with continuous stirring. Monitor reaction completion via TLC.
- **Quenching & Extraction:** Cool to room temperature. Extract the mixture using ethyl acetate (AcOEt, ~300 mL).
- **Washing:** Wash the combined organic layers with distilled water (300 mL) to remove water-soluble impurities, followed by brine (300 mL).
- **Drying & Concentration:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and evaporate the solvent under reduced pressure.

- Purification: Purify the crude residue via silica gel column chromatography using a hexane/AcOEt (7:3 v/v) eluent system to yield the pure compound (expected yield: ~79%)[1].

Analytical Workflow for Structural Elucidation

The structural elucidation of substituted benzoic acids requires orthogonal techniques to prevent misassignment of positional isomers [2]. The logical flow of this multi-modal approach is visualized below.



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Logical integration of orthogonal analytical techniques for structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for mapping the carbon skeleton and proton environments of benzoic acid derivatives [2].

The Causality of Chemical Shifts

- **Symmetry Breaking:** The introduction of iodine at C2 breaks the symmetry of the aromatic ring. The protons at C4 and C6 are no longer equivalent. They will couple with each other through a 4-bond "W-coupling" pathway, resulting in two distinct doublets with a small meta-coupling constant ($J \approx 2.5$ Hz).
- **The Heavy Atom Effect:** In ^{13}C NMR, iodine exerts a profound diamagnetic shielding effect on the directly attached carbon (C2) due to its large, polarizable electron cloud and spin-orbit coupling. While typical aromatic carbons resonate between 110–140 ppm, the C-I carbon is distinctively shifted upfield to approximately 85 ppm. This is a self-validating diagnostic marker for successful iodination[4].

Protocol 2: NMR Sample Preparation & Acquisition

- **Sample Mass:** Weigh 15 mg of the compound for ^1H NMR and 75 mg for ^{13}C NMR [2].
- **Solvation:** Dissolve the sample in 0.6 mL of deuterated chloroform (CDCl_3). Ensure complete dissolution to maintain magnetic field homogeneity.
- **Acquisition:** Acquire ^1H spectra at 400 MHz (16 scans) and ^{13}C spectra at 100 MHz (1024 scans). Reference the chemical shifts to the internal tetramethylsilane (TMS) standard at 0.00 ppm.

Data Presentation: Characteristic NMR Assignments

Table 1: Expected ^1H NMR Data (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	J (Hz)	Structural Causality
-COOH	~11.50	br s	1H	-	Highly deshielded acidic proton.
C6-H	~7.30	d	1H	2.5	Deshielded by the ortho-carboxylic acid; meta-coupled to C4.
C4-H	~6.65	d	1H	2.5	Shielded by two flanking ortho-methoxy groups.
C3-OCH ₃	~3.90	s	3H	-	Characteristic methoxy resonance.
C5-OCH ₃	~3.85	s	3H	-	Characteristic methoxy resonance.

Table 2: Expected ¹³C NMR Data (100 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)	Type	Structural Causality
C=O	~171.0	C q	Carboxylic acid carbonyl carbon.
C5	~161.0	C q	Highly deshielded oxygen-bound aromatic carbon.
C3	~159.0	C q	Highly deshielded oxygen-bound aromatic carbon.
C1	~135.0	C q	Aromatic carbon attached to electron-withdrawing -COOH.
C6	~110.0	CH	Aromatic methine.
C4	~101.0	CH	Highly shielded by two ortho-oxygen atoms.
C2 (C-I)	~85.0	C q	Heavy atom effect of Iodine causes massive upfield shift.
-OCH ₃	~56.5, 56.2	CH ₃	Methoxy carbons.

High-Resolution Mass Spectrometry (HRMS)

HRMS provides the exact elemental composition of the molecule. For 2-iodo-3,5-dimethoxybenzoic acid (Formula: C₉H₉IO₄), the theoretical exact mass is 307.9546 Da.

The Causality of Fragmentation: Neighboring Group Participation (NGP)

Standard MS/MS fragmentation of benzoic acids typically involves the loss of CO₂. However, ortho-substituted benzoic acids exhibit a unique gas-phase phenomenon known as the Neighboring Group Participation (NGP) effect[3]. Because the carboxylic acid is spatially

adjacent to the bulky iodine atom and the methoxy group, steric crowding and electronic interactions drive specific neutral losses (e.g., loss of H_2O or CH_3OH) in the MS1 and MS2 spectra. Observing these specific losses acts as a self-validating check that the substitution is indeed ortho to the carboxylate, differentiating it from meta or para isomers [3].

Protocol 3: HRMS Analysis

- Preparation: Dilute the sample to 1 $\mu\text{g/mL}$ in a 50:50 mixture of LC-MS grade Methanol and Water containing 0.1% Formic Acid.
- Ionization: Inject into an ESI-TOF mass spectrometer operating in negative ion mode (ESI-).
- Detection: Monitor for the deprotonated molecular ion $[\text{M}-\text{H}]^-$ at m/z 306.946.
- MS/MS: Apply collision energy (CE 15-25 eV) to induce fragmentation. Look for the diagnostic loss of an iodine radical (-127 Da) and NGP-driven losses of water (-18 Da).

Table 3: HRMS Data Summary

Ion Species	Theoretical m/z	Expected Adduct/Fragment	Diagnostic Value
$[\text{M}-\text{H}]^-$	306.946	Deprotonated molecular ion	Confirms exact elemental formula $\text{C}_9\text{H}_9\text{IO}_4$.
$[\text{M}-\text{H}-\text{CO}_2]^-$	262.956	Decarboxylation	Confirms presence of carboxylic acid.
$[\text{M}-\text{H}-\text{I}]^-$	180.042	Loss of Iodine radical	Confirms presence of labile halogen.

Fourier-Transform Infrared (FT-IR) Spectroscopy

While NMR and MS provide connectivity and mass, FT-IR validates the presence of specific functional groups through their vibrational modes.

- O-H Stretch (Carboxylic Acid): A very broad, intense band spanning 3300–2500 cm^{-1} . The breadth is caused by extensive intermolecular hydrogen bonding forming carboxylic acid dimers.
- C=O Stretch: A sharp, strong peak at ~1680–1700 cm^{-1} . The conjugation with the aromatic ring shifts this slightly lower than a standard aliphatic carboxylic acid.
- C-O Stretch (Methoxy): Strong bands around 1250 cm^{-1} and 1040 cm^{-1} corresponding to the asymmetric and symmetric C-O-C stretching of the aryl-alkyl ethers.
- C-I Stretch: A distinct, heavy-atom stretching vibration found in the fingerprint region at ~500–600 cm^{-1} .

Conclusion

The structural elucidation of 2-iodo-3,5-dimethoxybenzoic acid requires a rigorous, multi-disciplinary approach. By understanding the synthetic causality of electrophilic aromatic substitution, researchers can predict the regiochemistry of the product. This prediction is then definitively validated through the W-coupling and heavy atom effects observed in NMR, the exact mass and NGP fragmentation pathways in HRMS, and the characteristic vibrational modes in FT-IR. Adhering to these self-validating protocols ensures absolute confidence in the molecular structure before advancing to complex downstream drug development applications.

References

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- Title: Application Notes and Protocols for the Analysis of Synthesized Benzoic Acid Derivatives by NMR and Mass Spectrometry Source: Benchchem URL
- Title: Identification of ortho-Substituted Benzoic Acid/Ester Derivatives via the Gas-Phase Neighboring Group Participation Effect in (+)
- Title: Green and Practical Transition Metal-Free One Pot Conversion of Substituted Benzoic Acids to Anilines Using Tosyl Azide (Supporting Information)
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